

Molecular weight and formula of 4-Bromonaphthalene-1-sulfonamide

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Compound of Interest

Compound Name: 4-Bromonaphthalene-1-sulfonamide

Cat. No.: B2366713

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An In-depth Technical Guide to 4-Bromonaphthalene-1-sulfonamide

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential biological relevance of **4-Bromonaphthalene-1-sulfonamide**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Data

Quantitative data for **4-Bromonaphthalene-1-sulfonamide** is summarized in the table below for easy reference.

Property	Value	Citations
IUPAC Name	4-bromonaphthalene-1-sulfonamide	[1]
CAS Number	90766-48-6	[1][2]
Molecular Formula	C ₁₀ H ₈ BrNO ₂ S	[1][2]
Molecular Weight	286.15 g/mol	[2]
Physical Form	Solid	
Purity	Typically ≥95%	[1]

Experimental Protocols

While specific, detailed experimental protocols for the direct synthesis of **4-Bromonaphthalene-1-sulfonamide** are not readily available in the provided search results, a plausible synthetic route can be inferred from standard organic chemistry principles and published methods for analogous compounds. A common approach would involve the sulfonation of a bromonaphthalene precursor, followed by conversion to the sulfonyl chloride and subsequent amination.

Hypothetical Synthesis Protocol:

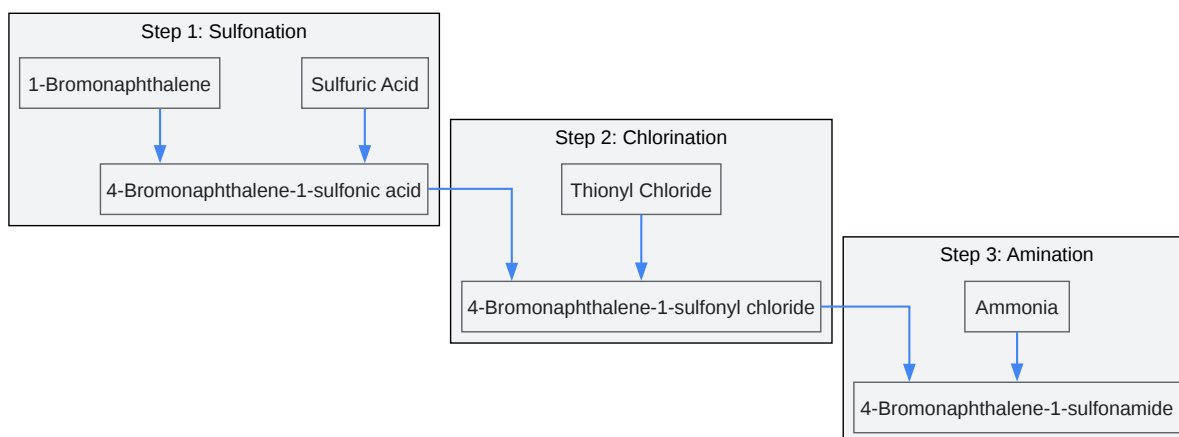
- Sulfonation of 1-Bromonaphthalene:
 - 1-Bromonaphthalene is slowly added to a stirred solution of concentrated sulfuric acid (or fuming sulfuric acid) at a controlled temperature, typically ranging from 0°C to room temperature.
 - The reaction mixture is stirred for several hours to allow for the formation of 4-bromonaphthalene-1-sulfonic acid. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
 - Upon completion, the reaction mixture is carefully poured onto crushed ice to precipitate the sulfonic acid product.

- The crude product is collected by vacuum filtration, washed with cold water, and dried.
- Conversion to Sulfonyl Chloride:
 - The dried 4-bromonaphthalene-1-sulfonic acid is treated with a chlorinating agent, such as thionyl chloride (SOCl_2) or phosphorus pentachloride (PCl_5), often in an inert solvent like dichloromethane (DCM).
 - The mixture is heated under reflux until the reaction is complete, which can be monitored by the cessation of gas evolution (HCl or SO_2).
 - The excess chlorinating agent and solvent are removed under reduced pressure to yield crude 4-bromonaphthalene-1-sulfonyl chloride.^[3]
- Amination to form the Sulfonamide:
 - The crude 4-bromonaphthalene-1-sulfonyl chloride is dissolved in a suitable aprotic solvent (e.g., tetrahydrofuran or dichloromethane).
 - The solution is cooled in an ice bath, and an excess of concentrated aqueous ammonia or a solution of ammonia in an organic solvent is added dropwise with vigorous stirring.
 - The reaction is allowed to warm to room temperature and stirred for several hours.
 - The reaction mixture is then quenched with water, and the product is extracted with an organic solvent.
 - The organic layers are combined, washed with brine, dried over an anhydrous salt (e.g., Na_2SO_4), and the solvent is evaporated to yield the crude **4-Bromonaphthalene-1-sulfonamide**.
 - The final product can be purified by recrystallization or column chromatography.

Visualizations of Workflows and Pathways

Experimental Workflow for Synthesis

The following diagram illustrates a logical workflow for the hypothetical synthesis of **4-Bromonaphthalene-1-sulfonamide**.

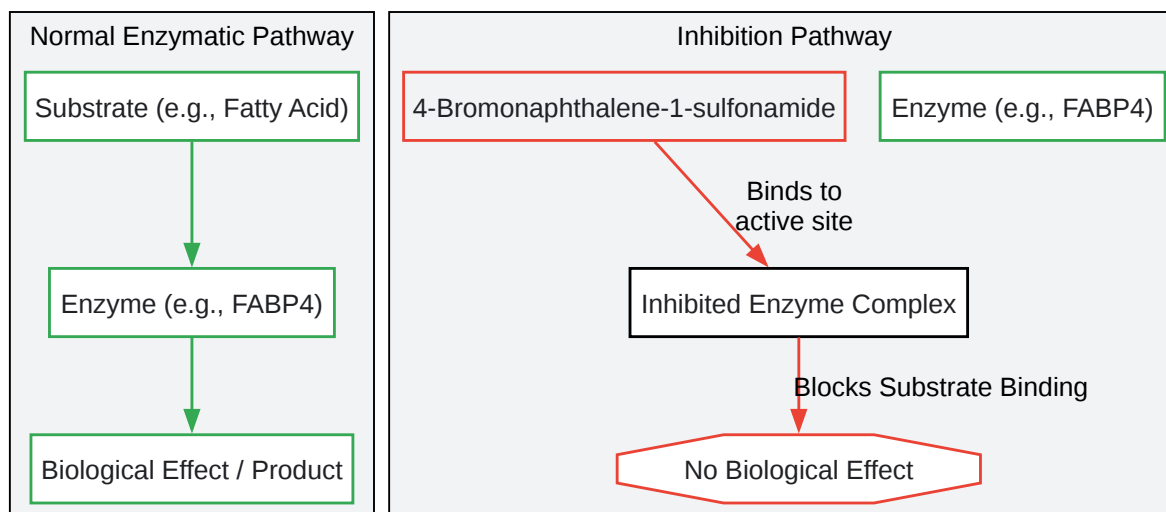


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A potential synthetic workflow for **4-Bromonaphthalene-1-sulfonamide**.

Biological Context: Sulfonamides as Enzyme Inhibitors

Sulfonamide derivatives are a well-established class of compounds with a broad range of biological activities, including antimicrobial, anticancer, and anti-inflammatory effects.^{[4][5][6]} Many of these activities stem from their ability to act as inhibitors of specific enzymes. For instance, naphthalene-1-sulfonamide derivatives have been identified as potent inhibitors of Fatty Acid Binding Protein 4 (FABP4), a therapeutic target for metabolic diseases.^[4] The diagram below illustrates this general inhibitory mechanism.



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General mechanism of enzyme inhibition by sulfonamide derivatives.

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References

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- 2. 90766-48-6|4-Bromonaphthalene-1-sulfonamide|BLD Pharm [bldpharm.com]
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